"1H-Pyrrole, 3-ethenyl- structural characterization"

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Compound of Interest

Compound Name:	*1H-Pyrrole, 3-ethenyl-*
CAS No.:	*71580-34-2*
Cat. No.:	*B1241545*

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An In-depth Technical Guide to the Structural Characterization of **1H-Pyrrole, 3-ethenyl-**

Abstract

1H-Pyrrole, 3-ethenyl-, commonly known as 3-vinyl-1H-pyrrole, is a pivotal heterocyclic building block in the synthesis of complex molecules, including pharmaceuticals and advanced materials. Its unique structure, featuring an aromatic pyrrole ring conjugated with a vinyl group, imparts specific chemical reactivity and physical properties. Unambiguous structural characterization is therefore not merely a procedural step but a fundamental requirement for ensuring purity, understanding reactivity, and guaranteeing downstream success in research and development. This guide provides a comprehensive, multi-technique approach to the structural elucidation of 3-vinyl-1H-pyrrole, grounded in the principles of modern analytical chemistry. We will explore the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy—offering not just protocols, but the causal reasoning behind their application and data interpretation for this specific molecule.

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The Strategic Imperative for Multi-Faceted Characterization

Confirming the identity and purity of a synthesized molecule like 3-vinyl-1H-pyrrole is a process of assembling corroborating evidence. No single technique can provide a complete picture. Mass spectrometry can confirm the molecular weight, but not the specific arrangement of atoms (isomerism). Infrared spectroscopy identifies functional groups present but offers limited insight into the overall carbon-hydrogen framework. UV-Visible spectroscopy confirms the presence of a conjugated π-system but provides little detail beyond that. It is the synergistic application of these methods, anchored by the detailed structural map provided by Nuclear Magnetic Resonance, that constitutes a robust and trustworthy characterization.

This guide is structured to follow a logical analytical workflow, beginning with the most information-rich technique, NMR, and progressively incorporating other methods to build a self-validating profile of the target compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the cornerstone of small molecule characterization, providing unparalleled insight into the precise arrangement and connectivity of atoms. For 3-vinyl-1H-pyrrole (C_6H_7N), both ^{1}H and ^{13}C NMR are essential, with 2D NMR techniques serving to definitively link the puzzle pieces together.

Causality in Sample Preparation

The choice of solvent is the first critical decision. The ideal NMR solvent must dissolve the analyte without containing interfering signals in the regions of interest. Deuterated chloroform ($CDCl_3$) is a common first choice due to its excellent solubilizing power and single residual peak (~7.26 ppm) that serves as a convenient internal reference. The sample must be free of particulate matter and paramagnetic impurities, which can cause significant line broadening and obscure crucial signal details.

Experimental Protocol: ^{1}H and ^{13}C NMR

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- Sample Preparation: Dissolve approximately 5-10 mg of the purified 3-vinyl-1H-pyrrole in ~0.6 mL of deuterated chloroform ($CDCl_3$).
- Transfer: Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- Instrumentation: Acquire the spectrum on a spectrometer operating at a field strength of 300 MHz or higher. Higher field strengths provide better signal dispersion and simplify interpretation.
- ^{1}H NMR Acquisition: Acquire data with a standard pulse sequence. Typical parameters include a spectral width of ~12 ppm, a relaxation delay of 1-2 seconds, and 16-32 scans to ensure a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C, more scans (~1024 or more) and a longer relaxation delay may be necessary.

^{1}H NMR Data Interpretation: A Proton-by-Proton Analysis

The ^{1}H NMR spectrum provides a map of the different proton environments in the molecule. For 3-vinyl-1H-pyrrole, we expect signals corresponding to the N-H proton, three distinct pyrrole ring protons, and three vinyl protons.

- N-H Proton (H1): This proton typically appears as a broad singlet in the downfield region (δ 8.0-9.0 ppm). Its broadness is due to quadrupole broadening from the adjacent ^{14}N nucleus and potential chemical exchange.
- Pyrrole Ring Protons (H2, H4, H5): The pyrrole ring is aromatic, and its protons appear in the aromatic region (δ 6.0-7.0 ppm).[1][2]
  - H2: This proton is adjacent to the nitrogen and is expected to be the most downfield of the ring protons (~δ 6.8-7.0 ppm), appearing as a triplet or multiplet due to coupling with H4 and H5.
  - H5: This proton is also adjacent to the nitrogen but further from the vinyl substituent. It is expected around δ 6.6-6.8 ppm.[2]

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- H4: This proton is adjacent to the vinyl group and is expected around δ 6.2-6.4 ppm.[2]

- Vinyl Group Protons (Hα, Hβ-cis, Hβ-trans): These three protons form a characteristic AMX spin system.
  - Hα: The proton directly attached to the pyrrole ring (δ ~6.5-6.7 ppm). It will appear as a doublet of doublets (dd) due to coupling with the two terminal vinyl protons (Hβ-cis and Hβ-trans).
  - Hβ-trans: The terminal proton trans to the pyrrole ring (δ ~5.2-5.4 ppm). It appears as a doublet of doublets (dd) with a large trans coupling constant (J ≈ 17-18 Hz) and a smaller geminal coupling constant (J ≈ 1-2 Hz).
  - Hβ-cis: The terminal proton cis to the pyrrole ring (δ ~5.0-5.2 ppm). It appears as a doublet of doublets (dd) with a medium cis coupling constant (J ≈ 10-11 Hz) and the same small geminal coupling.

^{13}C NMR Data Interpretation: Mapping the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum reveals six distinct signals for the six carbon atoms of 3-vinyl-1H-pyrrole.

- Pyrrole Ring Carbons:
  - C2 & C5: These carbons, being adjacent to the nitrogen, are the most downfield of the ring carbons (~δ 118-125 ppm).
  - C3: The carbon bearing the vinyl substituent will be shifted downfield due to substitution (~δ 125-130 ppm).
  - C4: This carbon is typically the most upfield of the ring carbons (~δ 108-112 ppm).
- Vinyl Group Carbons:
  - Cα: The carbon directly attached to the ring (~δ 130-135 ppm).
  - Cβ: The terminal vinyl carbon (=CH_2) (~δ 110-115 ppm).

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Definitive Confirmation with 2D NMR

While ^{1}H and ^{13}C spectra provide strong evidence, 2D NMR experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) offer incontrovertible proof of structure by showing connectivity.

- COSY: A COSY spectrum shows correlations (cross-peaks) between protons that are coupled to each other. For 3-vinyl-1H-pyrrole, it would confirm the coupling between Hα and the two Hβ protons, as well as the couplings between the protons on the pyrrole ring.
- HSQC: An HSQC spectrum shows correlations between each proton and the carbon to which it is directly attached. This allows for the unambiguous assignment of every proton signal to its corresponding carbon signal, completing the structural puzzle.

Mass Spectrometry (MS): The Molecular Weight Gatekeeper

Mass spectrometry provides the molecular weight of the compound, serving as a primary check for its identity. Electron Ionization (EI) is a common technique that also yields a reproducible fragmentation pattern, which can act as a molecular fingerprint.

Principle of EI-MS

In EI-MS, the sample is bombarded with high-energy electrons, causing an electron to be ejected from the molecule to form a radical cation known as the molecular ion ($M^{+\cdot}$). The energy of this process is sufficient to cause the molecular ion to break apart into smaller, charged fragments. The spectrometer separates these ions based on their mass-to-charge ratio (m/z), producing a mass spectrum.

Experimental Protocol: GC-MS

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS). The GC separates the sample from any residual solvent or impurities before it enters the MS.

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- Acquisition: Inject a small volume (e.g., 1 µL) into the GC. The mass spectrometer scans a range (e.g., m/z 35-300) to detect the molecular ion and its fragments.

Data Interpretation

- Molecular Ion ($M^{+\cdot}$): 3-vinyl-1H-pyrrole has a molecular formula of C_6H_7N. Its exact monoisotopic mass is 93.0578 Da. The mass spectrum will show a prominent peak at m/z = 93, corresponding to the molecular ion.[3] The presence of a single nitrogen atom means the molecular weight is an odd number, consistent with the Nitrogen Rule.

- Fragmentation Pattern: The fragmentation pattern provides structural clues. Common fragmentation pathways for pyrroles can be complex, but likely fragments for 3-vinyl-1H-pyrrole would include:

  - $[M-H]^+$ (m/z 92): Loss of a hydrogen radical.

  - $[M-C_2H_3]^+$ (m/z 66): Loss of the vinyl radical.

  - Other fragments resulting from ring opening and rearrangement.

Infrared (IR) Spectroscopy: A Functional Group Census

Infrared (IR) spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency, corresponding to the energy required to excite its bond vibrations (stretching, bending).

Experimental Protocol: Thin Film

- Sample Preparation: As 3-vinyl-1H-pyrrole is likely a liquid at room temperature, the easiest method is to place a single drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.

- Acquisition: Place the salt plates in the spectrometer's sample holder and acquire the spectrum, typically over the range of 4000-400 cm^{-1}. A background spectrum of the clean plates should be taken first.

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Data Interpretation

The IR spectrum of 3-vinyl-1H-pyrrole should display the following key absorption bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale & Causality
~3350-3400	N-H Stretch	Pyrrole N-H	A characteristic sharp to medium peak for the secondary amine within the aromatic ring.[4]
~3100-3000	C-H Stretch	Aromatic & Vinyl C-H	Absorption just above 3000 cm^{-1} is indicative of sp^2 C-H bonds.
~1640-1620	C=C Stretch	Vinyl C=C	Conjugation with the pyrrole ring may shift this to a lower frequency than an isolated alkene.
~1550-1450	C=C Stretch	Pyrrole Ring	Aromatic ring stretching vibrations typically appear as a series of bands in this region.
~990 and ~910	=C-H Bend	Vinyl Out-of-Plane	These two strong bands are highly characteristic of a mono-substituted alkene (a vinyl group).

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing the Conjugated π-System

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UV-Vis spectroscopy provides information about electronic transitions within a molecule, and it is particularly sensitive to conjugated π-systems. The conjugation between the pyrrole ring and the vinyl group in 3-vinyl-1H-pyrrole creates an extended chromophore that will absorb UV light.

Experimental Protocol

- Sample Preparation: Prepare a very dilute solution of the sample in a UV-transparent solvent (e.g., ethanol or hexane). A typical concentration is around 10^{-4} to 10^{-5} M.
- Acquisition: Use a matched pair of quartz cuvettes, one for the sample solution and one for a solvent blank. Scan the UV-Vis region (typically 200-400 nm) to find the wavelength of maximum absorbance (λ_max).

Data Interpretation

Unsubstituted pyrrole has a λ_max around 210 nm.[5] The addition of a conjugated vinyl group at the 3-position is expected to cause a bathochromic (red) shift of the λ_max to a longer wavelength, likely in the 230-260 nm range. This shift confirms the electronic conjugation between the ring and the substituent, which is a key feature of the molecule's structure. Theoretical studies on similar substituted pyrroles support that such substitutions significantly impact the electronic absorption spectra.[6]

Summary of Expected Characterization Data

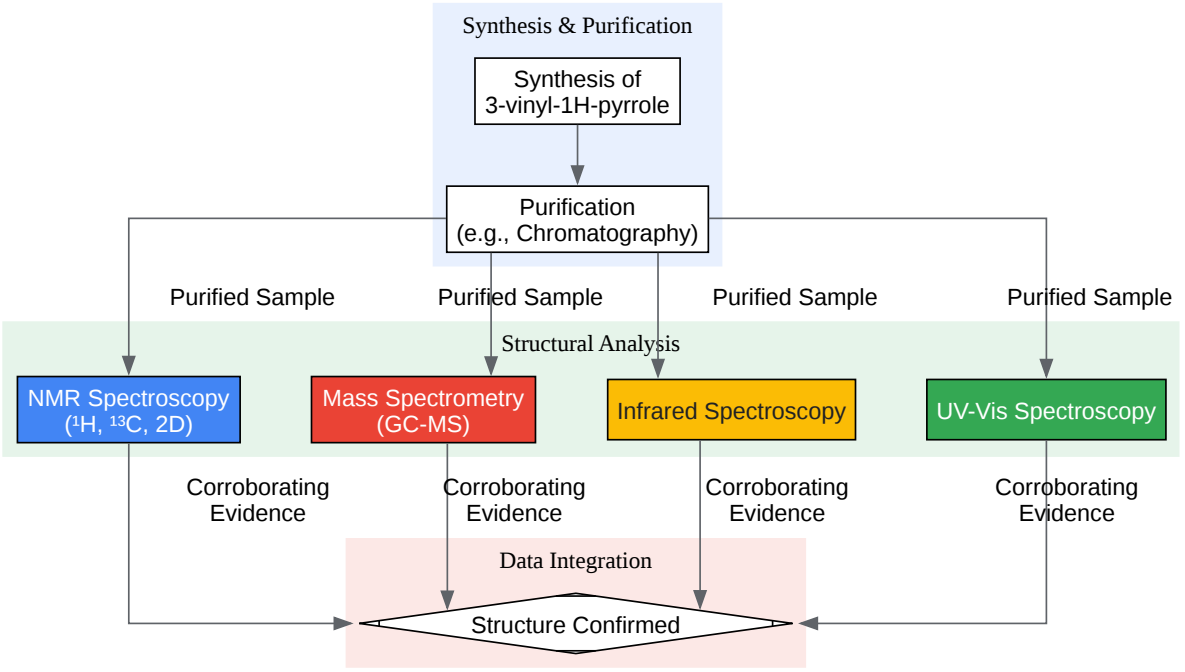
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Technique	Parameter	Expected Value/Observation
^{1}H NMR ($CDCl_3$)	Chemical Shifts (δ)	~8.5 (br s, 1H, NH), ~6.9 (m, 1H, H2), ~6.7 (m, 1H, H5), ~6.6 (dd, 1H, Hα), ~6.3 (m, 1H, H4), ~5.3 (dd, 1H, Hβ-trans), ~5.1 (dd, 1H, Hβ-cis)
^{13}C NMR ($CDCl_3$)	Chemical Shifts (δ)	~132 (Cα), ~127 (C3), ~122 (C2), ~119 (C5), ~113 (Cβ), ~110 (C4)
Mass Spec. (EI)	Molecular Ion (m/z)	93 ($M^{+}\cdot$)
Key Fragments (m/z)	92 ($[M-H]^+$), 66 ($[M-C_2H_3]^+$)	
IR Spec. (cm^{-1})	Key Absorptions	~3370 (N-H), ~3050 (sp^2 C-H), ~1630 (C=C vinyl), ~990 & ~910 (=C-H bend)
UV-Vis Spec. (EtOH)	λ_max (nm)	~230-260 nm

Visualizations: Workflow and Connectivity

Overall Characterization Workflow

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Caption: Expected proton-proton (^{3}J, ^{4}J, ^{5}J) couplings for 3-vinyl-1H-pyrrole observable in a COSY spectrum.

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